

Spectroscopic Profile of 2,7-Dichloro-1,8-naphthyridine: A Technical Guide

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Compound of Interest

Compound Name: *2,7-Dichloro-1,8-naphthyridine*

Cat. No.: *B019096*

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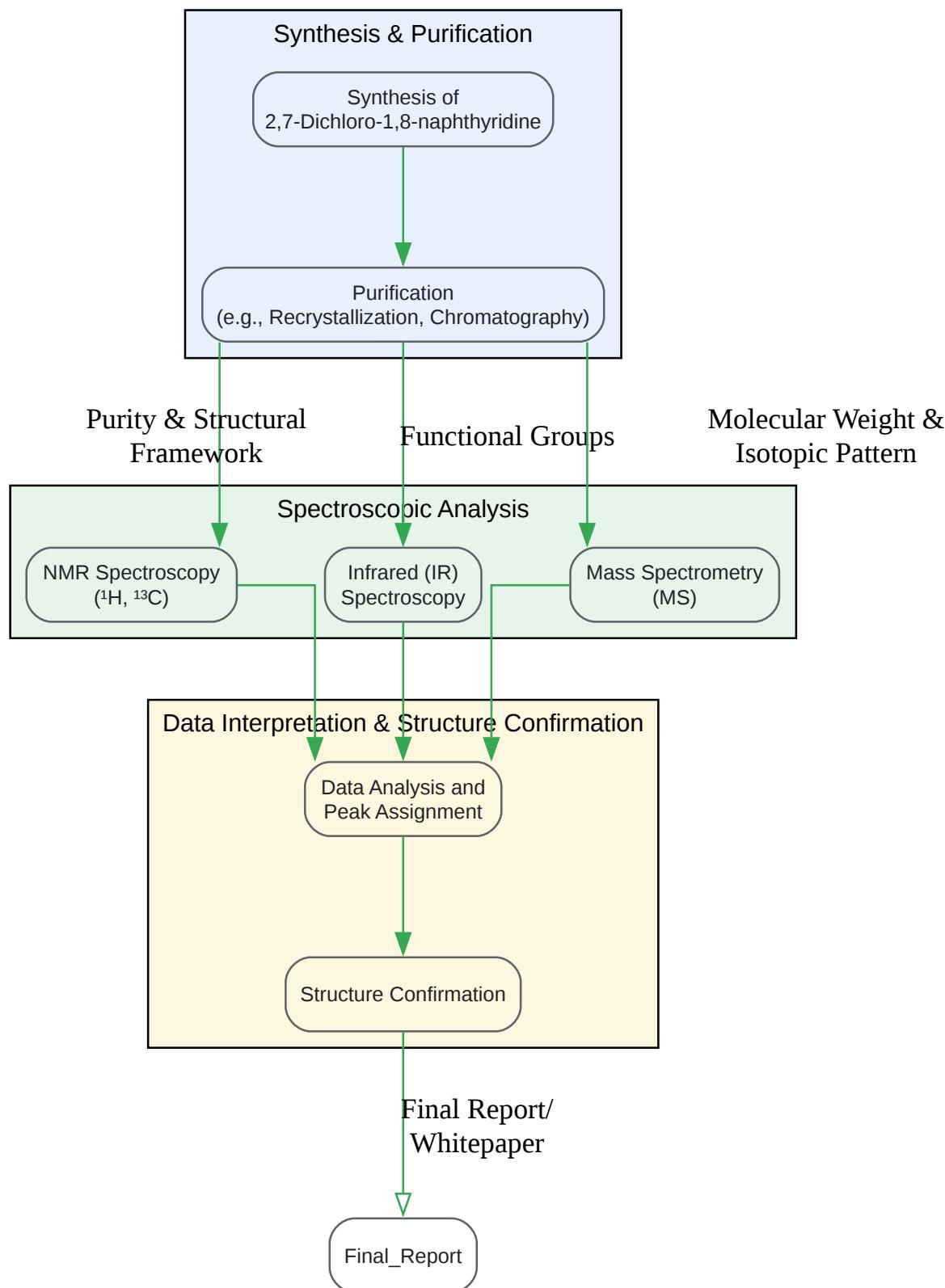
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **2,7-dichloro-1,8-naphthyridine**, a key heterocyclic building block in medicinal chemistry and materials science. This document is intended for researchers and professionals requiring detailed spectroscopic information and standardized experimental protocols for the characterization of this compound.

Molecular Structure and Properties

2,7-Dichloro-1,8-naphthyridine possesses a rigid, planar naphthyridine core with chlorine atoms at the 2 and 7 positions. These reactive sites are amenable to a variety of cross-coupling reactions, making this compound a versatile precursor for the synthesis of more complex molecules with potential therapeutic applications.

Molecular Formula: C₈H₄Cl₂N₂ Molecular Weight: 199.04 g/mol CAS Number: 55243-02-2

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